

2-Methylazepane Hydrochloride: A Chiral Building Block for Advanced Synthesis

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Compound of Interest

Compound Name: 2-Methylazepane hydrochloride

CAS No.: 30796-90-8

Cat. No.: B584547

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

Abstract

The azepane scaffold is a privileged seven-membered heterocyclic motif frequently incorporated into the core structures of pharmacologically active compounds. Its unique conformational flexibility and three-dimensional character make it an attractive component for exploring new chemical space in drug discovery. This technical guide focuses on **2-methylazepane hydrochloride**, a chiral derivative of azepane that offers an additional stereocenter for designing highly specific molecular interactions. We will delve into its chemical properties, stereochemical considerations, and its application as a versatile building block in organic synthesis, supported by established protocols and documented examples. This guide aims to provide both a theoretical understanding and practical insights into leveraging this valuable synthon for the development of novel molecules.

Introduction: The Significance of the Azepane Scaffold

Seven-membered nitrogen-containing heterocycles, such as azepanes, are integral to the design of a wide array of therapeutic agents.^[1] Their non-planar and conformationally mobile nature allows for the creation of molecules that can adapt to the complex topographies of biological targets. The incorporation of an azepane ring can influence a molecule's physicochemical properties, including its lipophilicity, solubility, and metabolic stability, which are critical parameters in drug development.

2-Methylazepane hydrochloride introduces a chiral center at the 2-position of the azepane ring, providing a valuable tool for stereoselective synthesis. The presence of the methyl group can impart specific conformational preferences and steric interactions, which can be exploited to enhance the potency and selectivity of a drug candidate. This guide will explore the synthetic utility of this building block, focusing on its key reactions and potential applications.

Physicochemical and Stereochemical Profile

Understanding the fundamental properties of **2-methylazepane hydrochloride** is crucial for its effective use in synthesis. The hydrochloride salt form enhances its stability and handling characteristics compared to the free base, which is a volatile liquid.

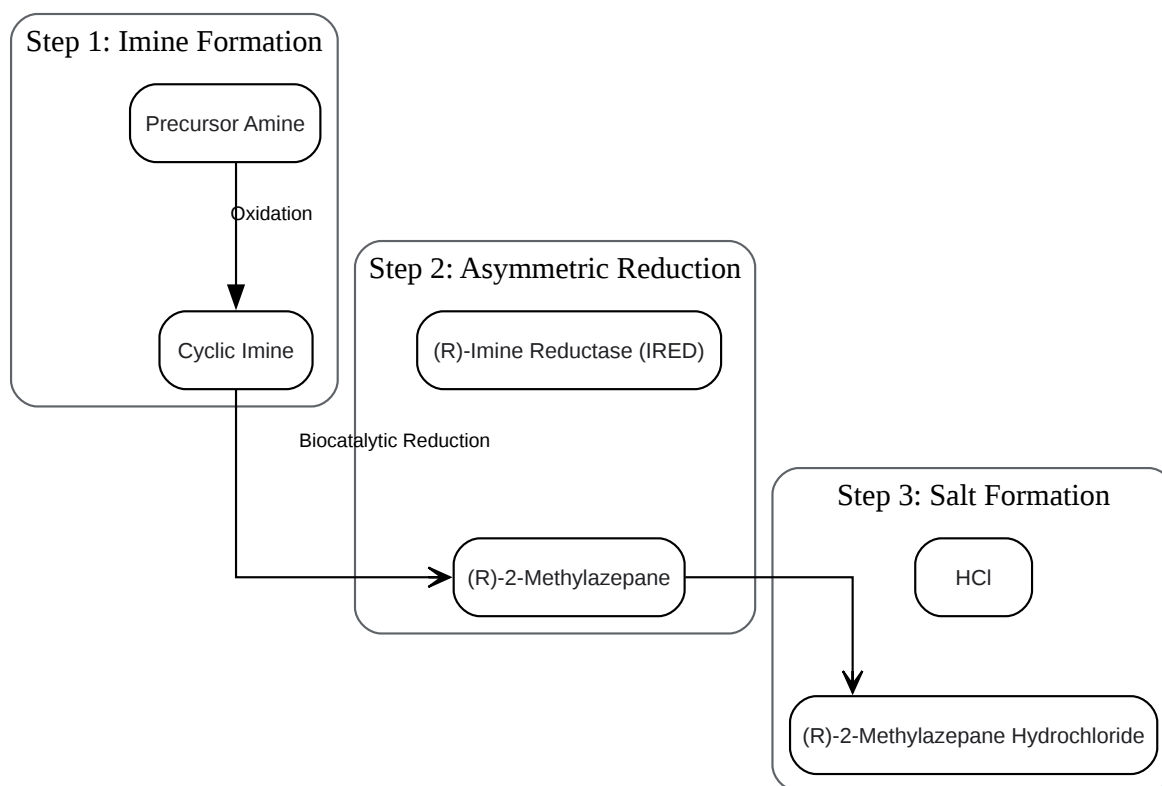
Property	Value	Source/Comment
Chemical Formula	C ₇ H ₁₆ ClN	
Molecular Weight	149.66 g/mol	
CAS Number	30796-90-8 (racemate)	
	763916-83-2 ((R)-enantiomer)	
Appearance	White to off-white solid (predicted)	Based on similar amine hydrochlorides
Solubility	Soluble in water, methanol; sparingly soluble in dichloromethane	General property of amine hydrochlorides

The stereochemistry of the 2-methyl group is a critical feature of this building block. The availability of enantiomerically pure forms, such as (R)-2-methylazepane, allows for the synthesis of stereochemically defined target molecules, which is paramount in modern drug discovery to avoid issues with off-target effects or differential activity of enantiomers.

Synthesis of 2-Methylazepane Hydrochloride

The synthesis of chiral 2-methylazepane can be achieved through various methods, including asymmetric synthesis and enzymatic resolutions. A notable example is the biocatalytic reduction of the corresponding cyclic imine, which can provide high enantioselectivity.

Workflow: Biocatalytic Synthesis of (R)-2-Methylazepane Hydrochloride



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Caption: A generalized workflow for the synthesis of (R)-2-Methylazepane Hydrochloride.

Experimental Protocol: Synthesis of (R)-2-Methylazepane Hydrochloride via Biocatalytic Reduction[2]

This protocol is adapted from a documented enzymatic reduction procedure.

- **Reaction Setup:** In a suitable reaction vessel, a buffered aqueous solution (e.g., 100 mM potassium phosphate buffer, pH 7.0) is prepared.
- **Addition of Biocatalyst and Cofactors:** Recombinant *E. coli* cells overexpressing an (R)-selective imine reductase (IREC) are suspended in the buffer. A cofactor regeneration system, such as glucose and glucose dehydrogenase, is added along with NADP⁺.
- **Substrate Addition:** The cyclic imine precursor, 7-methyl-3,4,5,6-tetrahydro-2H-azepin-1-ium chloride, is added to the reaction mixture.
- **Reaction Conditions:** The mixture is incubated at a controlled temperature (e.g., 30°C) with agitation for a specified period (e.g., 24 hours) to allow for the enzymatic reduction to proceed.
- **Work-up and Isolation:** The reaction mixture is basified with a strong base (e.g., 5 M NaOH) to a pH of ~12. The free base, (R)-2-methylazepane, is then extracted with an organic solvent (e.g., diethyl ether).
- **Salt Formation:** The combined organic extracts are dried over an anhydrous salt (e.g., MgSO₄), filtered, and the free base is precipitated as the hydrochloride salt by the addition of a solution of HCl in an appropriate solvent (e.g., diethyl ether).
- **Purification:** The resulting solid, (R)-2-methylazepane hydrochloride, is collected by filtration and dried.

Core Synthetic Transformations

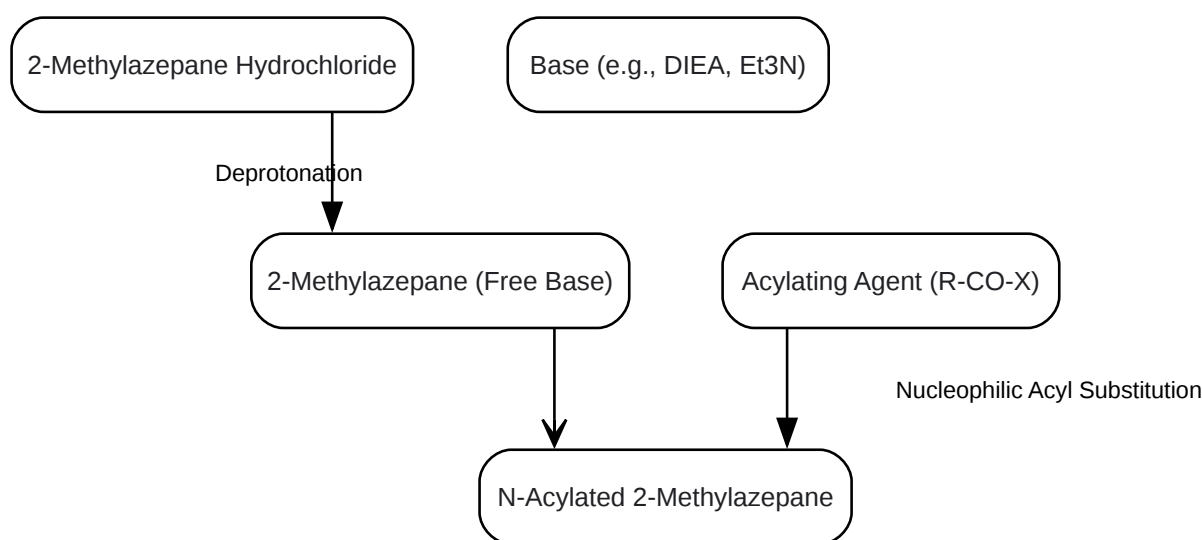
As a secondary amine hydrochloride, **2-methylazepane hydrochloride** is a versatile precursor for a variety of synthetic transformations. The primary reaction site is the nitrogen atom, which,

after deprotonation to the free base, acts as a nucleophile.

N-Acylation: Formation of Amides

N-acylation is a fundamental reaction to introduce acyl groups, forming amides. This is a common strategy in medicinal chemistry to generate compounds with diverse functionalities and to modulate their biological activity.

Mechanistic Rationale: The reaction typically proceeds via nucleophilic acyl substitution, where the secondary amine attacks the electrophilic carbonyl carbon of an acylating agent (e.g., an acid chloride or an activated carboxylic acid). The use of a non-nucleophilic base is required to neutralize the HCl generated during the reaction and to deprotonate the **2-methylazepane hydrochloride** to its active free base form.



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Caption: Reaction scheme for the N-acylation of 2-Methylazepane.

Experimental Protocol: General Procedure for N-Acylation[3][4]

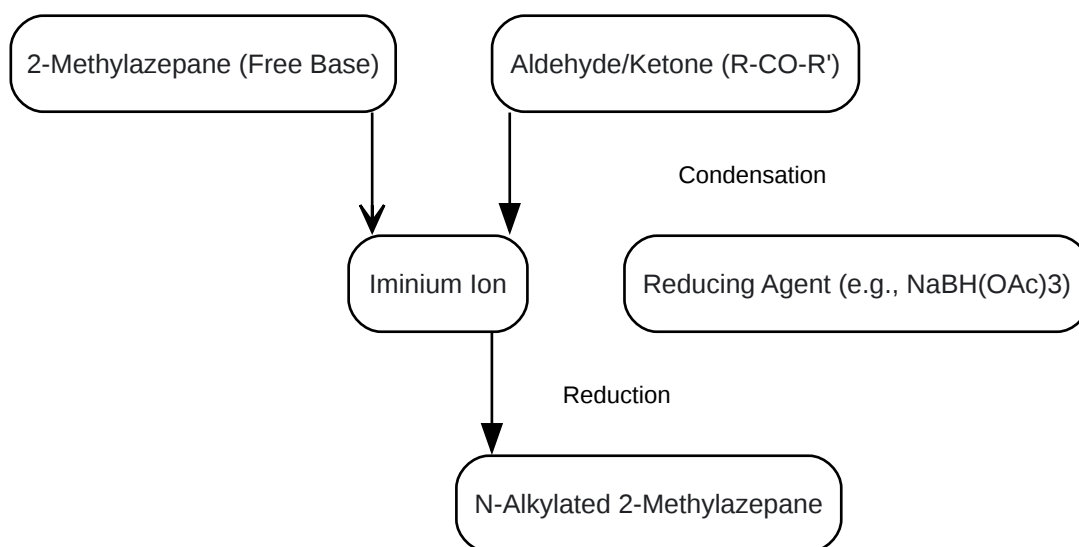
This protocol is based on documented amide coupling reactions involving **2-methylazepane hydrochloride**.

- **Reaction Setup:** To a stirred solution of the carboxylic acid (1.0 eq.) in an anhydrous aprotic solvent (e.g., dichloromethane (DCM) or dimethylformamide (DMF)) under an inert atmosphere (e.g., nitrogen), add a coupling agent such as BOP reagent (benzotriazol-1-yl-oxytripyrrolidinophosphonium hexafluorophosphate) (1.1 eq.).
- **Activation:** Stir the mixture at room temperature for 10-15 minutes to activate the carboxylic acid.
- **Amine Addition:** Add **2-methylazepane hydrochloride** (1.0-1.2 eq.) to the reaction mixture, followed by a non-nucleophilic base such as diisopropylethylamine (DIEA) or triethylamine (Et₃N) (2.0-3.0 eq.).
- **Reaction Monitoring:** Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) until the starting materials are consumed (typically 2-16 hours).
- **Work-up:** Upon completion, quench the reaction with water and extract the product with an organic solvent (e.g., DCM or ethyl acetate). Wash the organic layer sequentially with an acidic solution (e.g., 1 M HCl), a basic solution (e.g., saturated NaHCO₃), and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to afford the desired N-acylated 2-methylazepane.

N-Alkylation: Synthesis of Tertiary Amines

N-alkylation introduces an alkyl group onto the nitrogen atom, leading to the formation of a tertiary amine. This transformation is crucial for modifying the steric and electronic properties of the amine and for building more complex molecular architectures.

Mechanistic Rationale: A common and effective method for N-alkylation is reductive amination. This involves the reaction of the secondary amine with an aldehyde or ketone to form an iminium ion intermediate, which is then reduced in situ by a mild reducing agent like sodium triacetoxyborohydride (NaBH(OAc)₃). This method avoids the over-alkylation that can be problematic with direct alkylation using alkyl halides.



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Caption: Reaction scheme for reductive amination of 2-Methylazepane.

Experimental Protocol: General Procedure for Reductive Amination

- **Reaction Setup:** In a round-bottom flask, dissolve **2-methylazepane hydrochloride** (1.0 eq.) and the desired aldehyde or ketone (1.1 eq.) in an anhydrous solvent such as dichloromethane (DCM) or 1,2-dichloroethane (DCE). Add a base (e.g., triethylamine, 1.1 eq.) to liberate the free amine.
- **Reducing Agent Addition:** Add sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5 eq.) to the solution in portions at room temperature.
- **Reaction Monitoring:** Stir the reaction at room temperature and monitor its progress by TLC or LC-MS. The reaction is typically complete within 1 to 24 hours.
- **Work-up:** Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate (NaHCO_3). Separate the organic layer, and extract the aqueous layer with the same solvent.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate in vacuo. Purify the crude product by flash column

chromatography to yield the pure N-alkylated 2-methylazepane.

Applications in Drug Discovery and Medicinal Chemistry

The 2-methylazepane moiety is a valuable scaffold for the development of new therapeutic agents. Its incorporation into a molecule can lead to improved pharmacological properties.

A documented application of **2-methylazepane hydrochloride** is in the synthesis of pyrazolo- and triazolo-pyrimidine compounds as potential antiviral agents, for instance, against the Respiratory Syncytial Virus (RSV).[2] In this context, the 2-methylazepane moiety is introduced via an amide coupling reaction to a heterocyclic core, demonstrating its utility as a building block for creating complex, biologically active molecules.

Another example is its use in palladium-catalyzed allylation reactions, showcasing its compatibility with transition metal catalysis to form C-N bonds under specific conditions.[3]

The presence of the 2-methyl group can provide a steric shield, influencing the metabolic stability of the molecule by hindering enzymatic degradation at the nitrogen or adjacent positions. Furthermore, the chirality of the building block allows for the synthesis of enantiomerically pure final compounds, which is often a regulatory requirement for new drugs.

Safety and Handling

2-Methylazepane hydrochloride, like other amine hydrochlorides, should be handled with appropriate safety precautions.

- **Personal Protective Equipment (PPE):** Wear safety glasses, gloves, and a lab coat when handling the compound.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or a fume hood.
- **Storage:** Store in a cool, dry place in a tightly sealed container.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.

It is recommended to consult the Safety Data Sheet (SDS) from the supplier for comprehensive safety information.

Conclusion

2-Methylazepane hydrochloride is a valuable and versatile chiral building block for organic synthesis. Its unique structural features, including the seven-membered azepane ring and the stereocenter at the 2-position, make it a powerful tool for medicinal chemists and drug development professionals. Through standard transformations such as N-acylation and N-alkylation, this synthon can be readily incorporated into complex molecular architectures to generate novel compounds with potential therapeutic applications. The availability of specific enantiomers further enhances its utility in the development of stereochemically defined drug candidates. As the demand for novel and diverse chemical matter continues to grow in the pharmaceutical industry, building blocks like **2-methylazepane hydrochloride** will play an increasingly important role in the discovery of the next generation of medicines.

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